

Synthesis and chemical structure of [4-(Allyloxy)-3-chlorophenyl]acetic acid

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Compound of Interest

Compound Name: *Alclofenac*

Cat. No.: *B1666827*

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An In-depth Technical Guide on the Synthesis and Chemical Structure of [4-(Allyloxy)-3-chlorophenyl]acetic acid

Introduction

[4-(Allyloxy)-3-chlorophenyl]acetic acid is an organic compound with the chemical formula $C_{11}H_{11}ClO_3$ ^[1]. It belongs to the class of phenylacetic acids, which are known for their biological activities. For instance, related compounds are utilized as anti-inflammatory analgesics, antipyretics, and treatments for rheumatism^[2]. The structural features of [4-(Allyloxy)-3-chlorophenyl]acetic acid, specifically the chlorinated and allyloxy-substituted phenyl ring attached to an acetic acid moiety, make it a compound of interest for research and development in the pharmaceutical and chemical industries. This document provides a detailed overview of its synthesis, chemical structure, and physicochemical properties based on available literature.

Chemical Structure and Properties

The chemical structure consists of a benzene ring substituted with a chloro group at position 3, an allyloxy group at position 4, and an acetic acid group at position 1.

Table 1: Physicochemical Properties of [4-(Allyloxy)-3-chlorophenyl]acetic acid

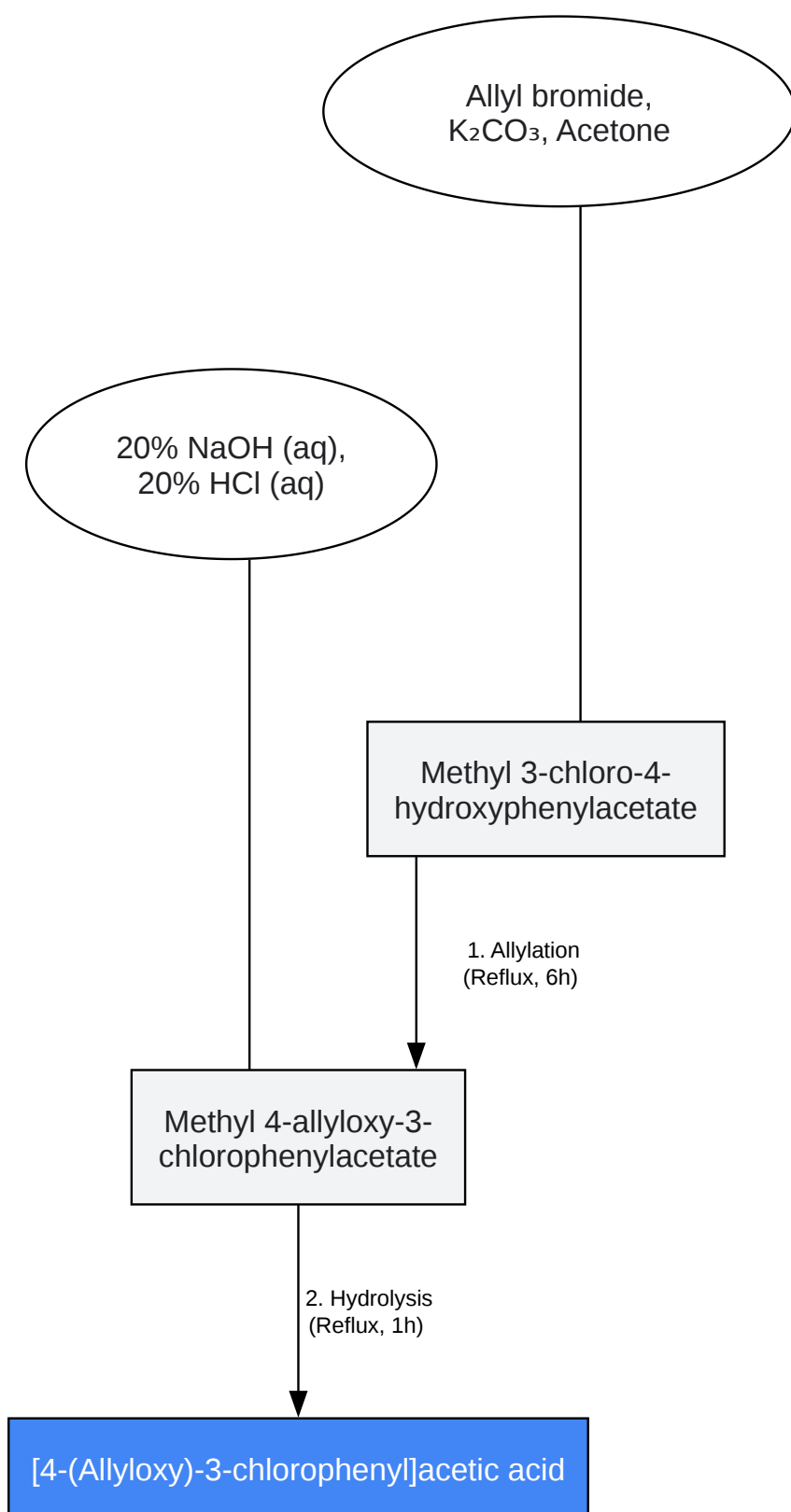
| Property | Value | Reference |
|-------------------|--|---------------------|
| CAS Number | 22131-79-9 | [1] |
| Molecular Formula | C ₁₁ H ₁₁ ClO ₃ | [1] |
| Molecular Weight | 226.66 g/mol | [1] |
| Melting Point | 91-92 °C | [3] |

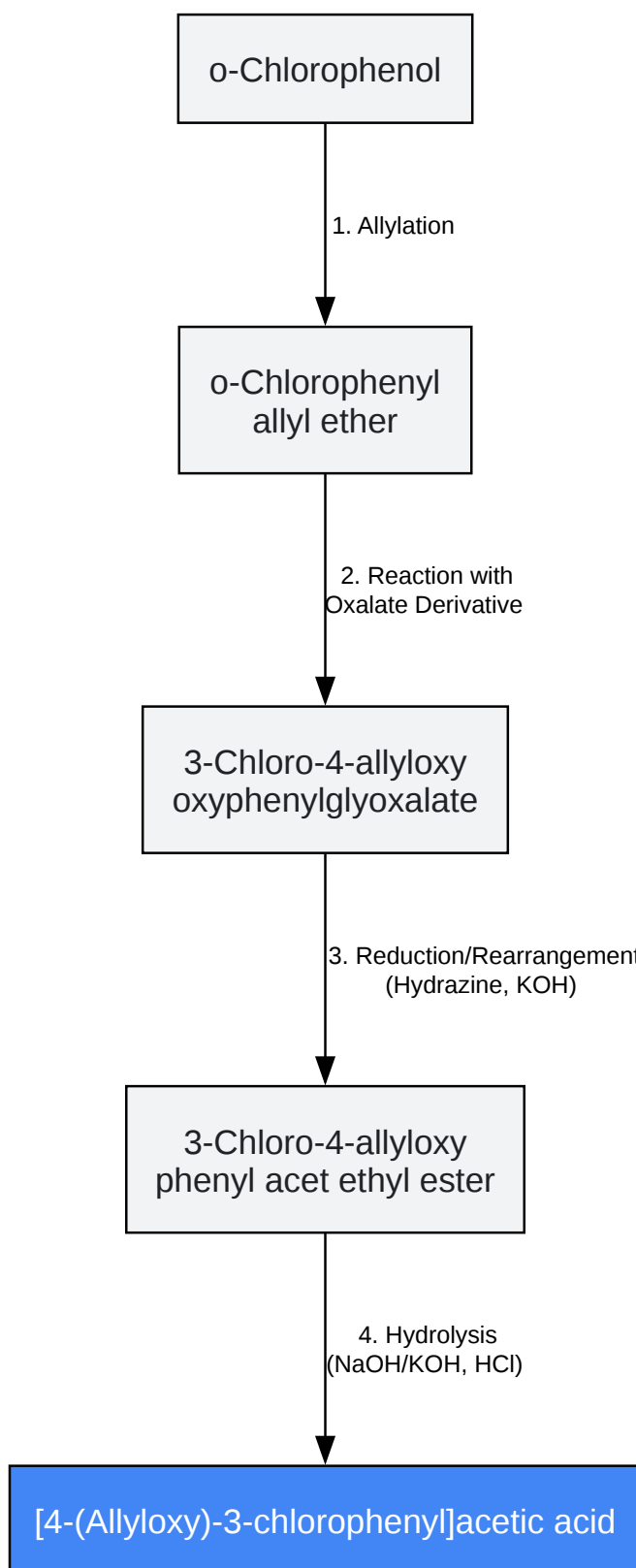
Synthesis of [4-(Allyloxy)-3-chlorophenyl]acetic acid

Two primary synthetic routes are described in the patent literature. The first is a two-step process starting from a substituted phenylacetic acid ester, and the second is a more complex, four-step synthesis commencing from o-chlorophenol.

Synthesis Route 1: From Methyl 3-chloro-4-hydroxyphenylacetate

This method involves the allylation of a hydroxyl group, followed by the hydrolysis of the methyl ester to yield the final carboxylic acid. The overall yield for this process is reported to be 78% [\[3\]](#).





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